

physical properties of tert-butyl cyclohexanecarboxylate

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Compound of Interest

Compound Name: *Tert-butyl cyclohexanecarboxylate*

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An In-depth Technical Guide on the Physical Properties of **tert-Butyl Cyclohexanecarboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **tert-butyl cyclohexanecarboxylate**, tailored for researchers, scientists, and professionals in drug development. This document collates available quantitative data, details relevant experimental methodologies, and presents a visual workflow for its synthesis and purification.

Core Physical Properties

tert-Butyl cyclohexanecarboxylate is an ester recognized for its role as a protecting group for carboxylic acids in organic synthesis.^[1] Its physical characteristics are crucial for its application and handling in a laboratory setting.

Appearance: Yellow liquid.^[2] Storage: Store at room temperature.^[2]

Quantitative Data Summary

The following table summarizes the key physical properties of **tert-butyl cyclohexanecarboxylate**. It is important to note that some experimental values for this specific compound are not readily available in public literature; in such cases, estimated values or data for closely related compounds are provided with appropriate notation.

| Property | Value | Remarks | Source |
|--------------------------------|--|---|--------|
| Molecular Formula | C ₁₁ H ₂₀ O ₂ | - | [2][3] |
| Molecular Weight | 184.27 g/mol | Computed | [3] |
| Boiling Point | 208.70 °C | Estimated at 760.00 mm Hg | [4] |
| 91 °C | At 25 mm Hg | | |
| Density | 0.996 g/cm ³ | For the related compound, trans-4-tert-Butylcyclohexanecarboxylic acid | [5] |
| Melting Point | Not Available | - | |
| Refractive Index | 1.473 | For the related compound, trans-4-tert-Butylcyclohexanecarboxylic acid | [5] |
| Vapor Pressure | 0.200000 mmHg | Estimated at 25.00 °C | [4] |
| Flash Point | 178.00 °F (80.90 °C) | Estimated, Tagged Closed Cup | [4] |
| logP (o/w) | 3.460 | Estimated | [4] |
| Solubility in Water | 19.94 mg/L | Estimated at 25 °C | [4] |
| Solubility in Organic Solvents | Soluble | Expected to be soluble in non-polar organic solvents like hexane, toluene, and benzene. | |

Experimental Protocols

Detailed methodologies for determining the key physical properties of **tert-butyl cyclohexanecarboxylate** are outlined below. These are generalized protocols that can be adapted for this specific ester.

Determination of Boiling Point

The boiling point can be determined using a Thiele tube apparatus, which is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heating source (Bunsen burner or oil bath)
- Sample of **tert-butyl cyclohexanecarboxylate**

Procedure:

- A small amount of the liquid sample is placed in the small test tube.
- The capillary tube is inverted (open end down) and placed into the sample.
- The test tube is attached to the thermometer.
- The assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.
- Heating is continued until a steady stream of bubbles emerges.

- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid sample begins to enter the capillary tube is recorded as the boiling point.^[1]

Determination of Density

The density of liquid **tert-butyl cyclohexanecarboxylate** can be determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer or a calibrated graduated cylinder
- Analytical balance
- Temperature control bath

Procedure:

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a temperature control bath to bring the liquid to a specific temperature (e.g., 20 °C).
- The mass of the filled pycnometer is measured.
- The volume of the pycnometer is known or can be calibrated using a liquid of known density (e.g., deionized water).
- The density is calculated by dividing the mass of the liquid by its volume.^{[6][7][8]}

Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, can be determined using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature bath
- Dropper
- Sample of **tert-butyl cyclohexanecarboxylate**
- Calibration standard (e.g., distilled water)

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of the liquid sample are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically controlled by the constant temperature bath.
- The light source is adjusted, and the telescope is moved until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the instrument's scale.^{[9][10][11][12]}

Determination of Solubility

The solubility of **tert-butyl cyclohexanecarboxylate** in various solvents can be determined qualitatively or quantitatively.

Qualitative Procedure:

- A small, measured amount of the ester (e.g., 0.1 g) is placed in a test tube.
- A small volume of the solvent (e.g., 1 mL of water or an organic solvent) is added.
- The mixture is agitated vigorously.

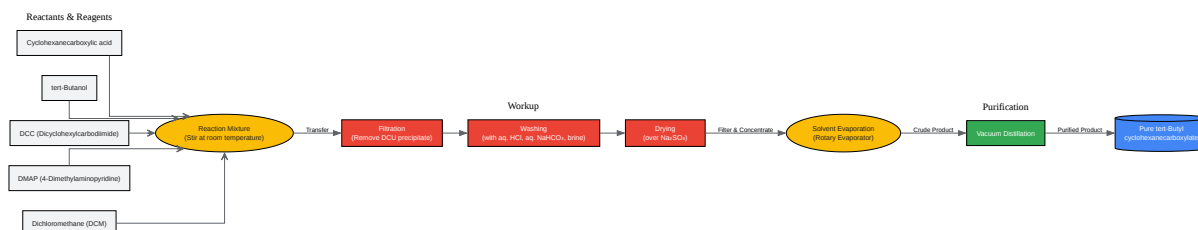
- Observations are made to see if the ester dissolves completely. If it does, it is considered soluble. If not, it is classified as insoluble or partially soluble.

Quantitative Procedure:

- A saturated solution of the ester in the solvent is prepared at a specific temperature.
- The solution is allowed to equilibrate, ensuring that excess undissolved ester is present.
- A known volume of the clear, saturated solution is carefully removed without disturbing the undissolved solute.
- The solvent is evaporated from the sample, and the mass of the remaining ester is determined.
- The solubility is then expressed as mass of solute per volume or mass of solvent.^{[13][14][15]}
^[16]

Synthesis and Purification Workflow

The following diagram illustrates a typical laboratory-scale synthesis and purification workflow for **tert-Butyl cyclohexanecarboxylate**.



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Caption: Synthesis and purification of **tert-butyl cyclohexanecarboxylate**.

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- To cite this document: BenchChem. [physical properties of tert-butyl cyclohexanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184319#physical-properties-of-tert-butyl-cyclohexanecarboxylate]

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